

Scalable process chemistry for Crizotinib intermediate production

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Compound of Interest

Compound Name: 5-chloro-2-(1H-pyrazol-4-yl)pyridine

Cat. No.: B13595832

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Application Note: Scalable Process Chemistry for Crizotinib Intermediate Production

Executive Summary & Strategic Approach

Crizotinib (Xalkori®) is a first-in-class c-MET/ALK inhibitor used for non-small cell lung cancer (NSCLC).^[1] The commercial synthesis poses significant challenges, specifically the installation of the chiral diaryl ether moiety and the safe scale-up of the pyrazole-piperidine coupling.

This guide details a convergent, scalable process derived from Pfizer's "fit-for-purpose" and commercial routes, enhanced with modern biocatalytic and flow chemistry protocols.

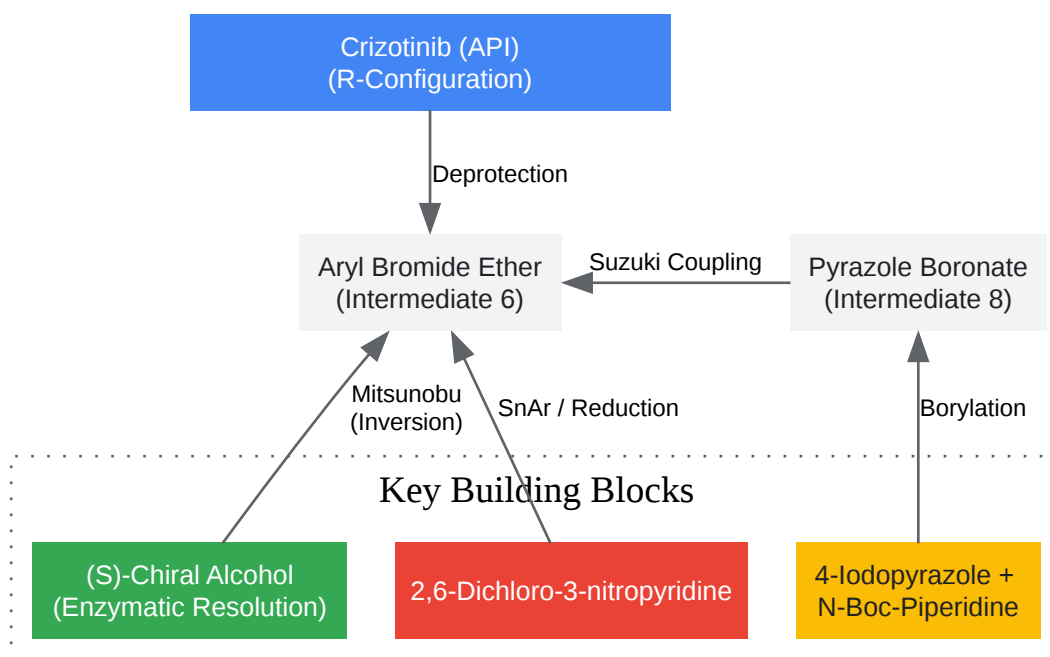
Core Process Philosophy:

- **Convergent Assembly:** Independent synthesis of the Chiral Alcohol and Pyrazole Boronate fragments to minimize linear steps and maximize throughput.
- **Safety-First Engineering:** Replacement of thermal hazards (e.g., NaH/DMF) with milder bases and solvents.

- Stereochemical Fidelity: Utilization of enzymatic reduction (KRED) or asymmetric hydrogenation to set the chiral center, followed by a stereospecific Mitsunobu coupling.

Retrosynthetic Architecture

The scalable route disconnects Crizotinib into three distinct modules.



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Figure 1: Convergent retrosynthetic analysis highlighting the three primary modules: Chiral Alcohol synthesis, Pyrazole construction, and the Coupling phase.[1][2]

Module 1: Biocatalytic Synthesis of the Chiral Alcohol

Target Molecule: (S)-1-(2,6-dichloro-3-fluorophenyl)ethanol Role: Provides the chiral center.[3]

The (S)-enantiomer is required to obtain the bioactive (R)-configuration of Crizotinib via the Mitsunobu inversion.

Why Biocatalysis?

While asymmetric hydrogenation (Ru-catalysts) is viable, biocatalytic reduction using Ketoreductases (KREDs) offers superior enantiomeric excess (>99% ee), operates at ambient temperature, and eliminates heavy metal purging.

Protocol: Enzymatic Reduction

Reagents:

- Substrate: 1-(2,6-dichloro-3-fluorophenyl)ethanone^[3]
- Enzyme: KRED (Screened for (S)-selectivity, e.g., Lactobacillus kefir ADH variants)
- Cofactor Recycle: Glucose Dehydrogenase (GDH) + Glucose + NADP+
- Solvent: Phosphate Buffer (pH 7.^[4]0) / DMSO (5-10% v/v as co-solvent)

Step-by-Step Methodology:

- Preparation: In a jacketed reactor, dissolve 1.0 eq of ketone substrate in DMSO (10% of total volume).
- Buffer Loading: Add 0.1 M Potassium Phosphate buffer (pH 7.0) containing 1.5 eq of D-Glucose.
- Initiation: Add NADP+ (0.01 eq) and the enzyme cocktail (KRED + GDH).
- Reaction: Stir at 30°C. Maintain pH 7.0 via auto-titration with 1M NaOH (gluconic acid byproduct lowers pH).
- Monitoring: Monitor consumption by HPLC. Reaction typically completes in 12–24 hours.
- Workup: Extract with Ethyl Acetate or MTBE. Wash organic layer with brine.
- Isolation: Concentrate to dryness. The product is often a crystalline solid or oil that can be used directly without chromatography.

Validation Criteria:

- Conversion: >98%

- Optical Purity: >99.5% ee (Chiral HPLC)
- Impurity Profile: Residual protein <10 ppm (after extraction).

Module 2: Scalable Synthesis of the Pyrazole Boronate

Target Molecule: tert-butyl 4-(4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-pyrazol-1-yl)piperidine-1-carboxylate

Safety Optimization (The "Pfizer Shift")

Early routes used NaH in DMF to couple 4-iodopyrazole with the piperidine mesylate. This poses a severe thermal runaway hazard. The optimized process replaces NaH with Cesium Carbonate (Cs_2CO_3) in NMP, which is thermally stable and scalable.

Protocol: Alkylation & Borylation

Step A: Pyrazole Alkylation

- Charge: Reactor with N-Boc-4-methanesulfonyloxypiperidine (1.0 eq), 4-iodopyrazole (1.05 eq), and Cs_2CO_3 (1.5 eq).
- Solvent: Add NMP (5 vol).
- Reaction: Heat to 80–85°C for 6–8 hours.
- Quench: Cool to 20°C. Add water/MTBE.
- Phase Split: Wash organic layer to remove residual NMP. Crystallize from Heptane/EtOAc.

Step B: Miyaura Borylation

- Charge: Iodopyrazole intermediate (from Step A), Bis(pinacolato)diboron (1.1 eq), KOAc (3.0 eq).
- Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2$ (0.01 eq) or similar Pd(II) source.

- Solvent: DMSO or Dioxane (degassed).
- Reaction: Heat to 80°C under N₂ atmosphere.
- Workup: Filtration to remove inorganic salts. Crystallization from IPA/Water is critical to purge Pd residues.

Module 3: The Coupling & Final Assembly

This module connects the two fragments. The critical step is the Mitsunobu reaction, which inverts the (S)-alcohol to the (R)-ether.

The Mitsunobu Coupling (Critical Process Step)

Reaction: (S)-Alcohol + 3-Hydroxy-2-nitropyridine derivative → (R)-Aryl Ether

Protocol:

- Dissolution: Dissolve 3-hydroxy-2-nitropyridine derivative (1.0 eq), (S)-Alcohol (1.0 eq), and Triphenylphosphine (PPh₃, 1.1 eq) in Toluene.
- Cooling: Cool mixture to -10°C.
- Addition: Slowly add DIAD (Diisopropyl azodicarboxylate) in Toluene over 2–3 hours. Exothermic! Maintain T < 0°C.
- Purification (The "Toluene/Ethanol" Purge):
 - After reaction completion, quench with water.
 - The major byproduct is Triphenylphosphine oxide (TPPO).
 - Pfizer Insight: Switch solvent to Ethanol. TPPO remains in solution, while the desired nitro-ether product crystallizes out. This avoids column chromatography.[5]

Nitro Reduction & Bromination

- Reduction: Hydrogenation of the nitro group using Raney Ni (continuous flow preferred for safety) or Fe/NH₄Cl.

- Bromination: NBS bromination of the resulting amine to generate the aryl bromide coupling partner.

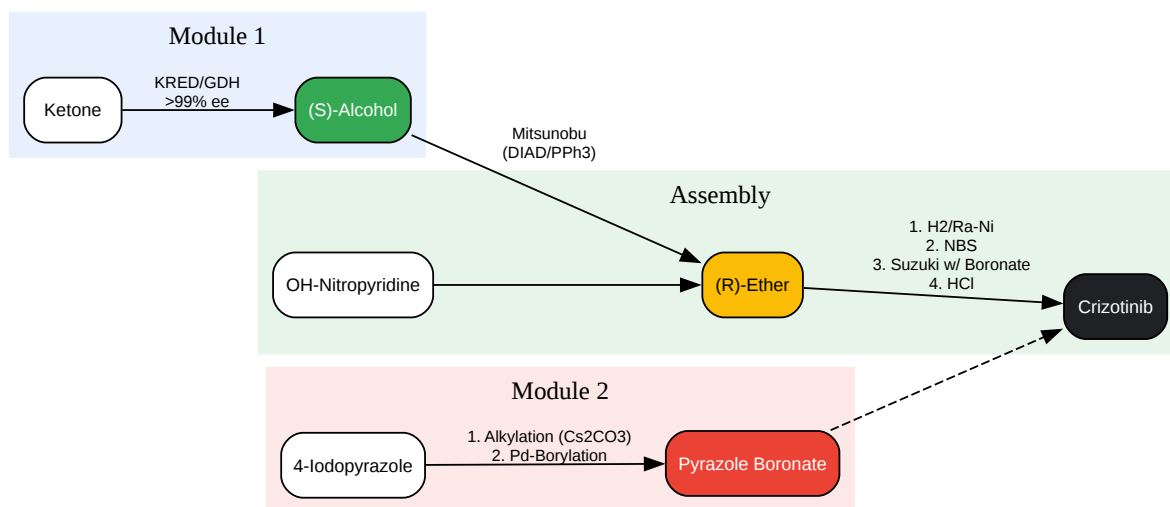
Suzuki Coupling & Deprotection

- Coupling: React Aryl Bromide (Module 3) with Pyrazole Boronate (Module 2) using Pd(dppf)Cl₂ and Na₂CO₃ in DME/Water.
- Scavenging: Use thiol-functionalized silica (e.g., SiliaMetS®) to remove Pd to <10 ppm.
- Deprotection: Acidic hydrolysis (HCl/Dioxane) removes the Boc group to yield Crizotinib.

Critical Process Parameters (CPPs) & Data Summary

Parameter	Range	Criticality	Rationale
Mitsunobu Temp	-10°C to 0°C	High	Controls impurity formation and DIAD decomposition.
KRED pH	6.8 – 7.2	Medium	Maintains enzyme activity; prevents cofactor degradation.
Pd Scavenging	50–60°C	High	Essential to meet ICH Q3D guidelines for elemental impurities.
Crystallization	Cooling Rate	High	Controls particle size distribution (PSD) and purity of intermediates.

Visual Workflow: Commercial Scale Process



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Figure 2: Integrated process flow showing the convergence of Module 1 and 2 into the final assembly line.

References

- Pfizer Process Development (OPRD)
 - Title: Fit-for-Purpose Development of the Enabling Route to Crizotinib (PF-02341066).
 - Source: Organic Process Research & Development, 2011, 15 (5), 1018–1026.
 - URL:[[Link](#)]
- Enzymatic Resolution
 - Title: Studies on the Dynamic Resolution of Crizotinib Intermediate.[6]
 - Source: Bioorganic & Medicinal Chemistry, 2017.[6]
 - URL:[[Link](#)]

- Flow Chemistry Optimization
 - Title: Synthesis of a Crizotinib Intermediate via Highly Efficient Catalytic Hydrogen
 - Source: Organic Process Research & Development, 2020.[7][8]
 - URL:[Link][7]
- Safety Assessment (EMA)
 - Title: CHMP Assessment Report: Xalkori (Crizotinib).[5]
 - Source: European Medicines Agency.
 - URL:[Link]

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Sources

- 1. CN102898449A - Method for synthesizing Crizotinib intermediate - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | Recombinant Enzymatic Redox Systems for Preparation of Aroma Compounds by Biotransformation [frontiersin.org]
- 5. ema.europa.eu [ema.europa.eu]
- 6. Studies on the dynamic resolution of Crizotinib intermediate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. pubs.acs.org [pubs.acs.org]

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